

Technical Data Sheet: N'-(5-bromopyridin-2-yl)ethane-1,2-diamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N'-(5-bromopyridin-2-yl)ethane-1,2-diamine

Cat. No.: B169667

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Document ID: GMN-CHEM-21608 Version: 1.0 Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a concise technical overview of the physicochemical properties of **N'-(5-bromopyridin-2-yl)ethane-1,2-diamine**, with a primary focus on its molecular weight. The determination of molecular weight is a foundational step in chemical characterization, crucial for stoichiometric calculations in synthetic chemistry, quantitative analysis, and formulation development. This guide outlines the compound's molecular formula and the methodology used for the in silico calculation of its molecular weight based on standard atomic weights.

Compound Identification and Properties

The fundamental properties of **N'-(5-bromopyridin-2-yl)ethane-1,2-diamine** are summarized below. The molecular formula was determined to be $C_7H_{10}BrN_3$ ^[1]. This information serves as the basis for the molecular weight calculation.

Parameter	Value	Source
Compound Name	N'-(5-bromopyridin-2-yl)ethane-1,2-diamine	-
CAS Number	199522-66-2	[1]
Molecular Formula	C ₇ H ₁₀ BrN ₃	[1]
Molecular Weight	216.08 g/mol	[1]

Methodology for Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **N'-(5-bromopyridin-2-yl)ethane-1,2-diamine** was performed in silico by following a standardized protocol based on IUPAC standard atomic weight values.

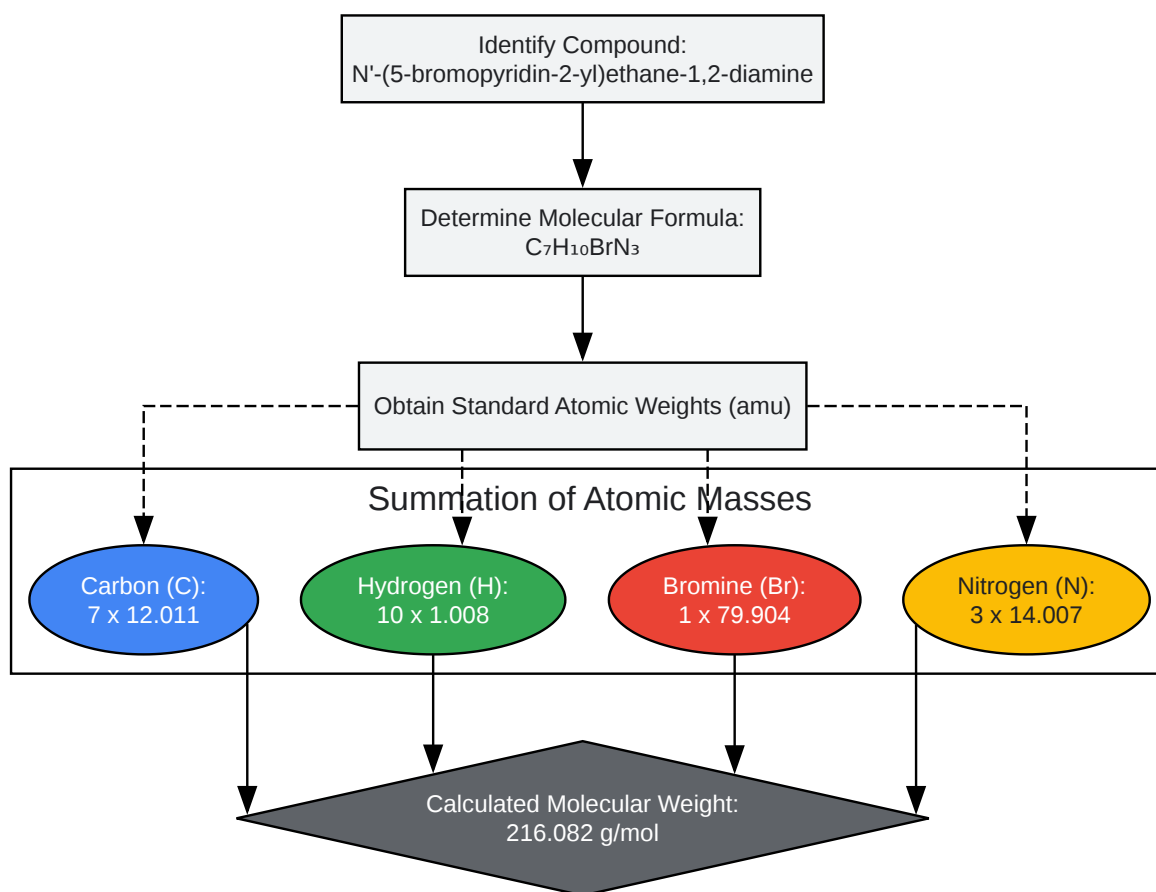
Protocol:

- **Molecular Formula Identification:** The elemental composition of the target compound was first established as C₇H₁₀BrN₃[1].
- **Atomic Weight Compilation:** The standard atomic weight for each constituent element was obtained from established chemical data sources.
 - Carbon (C): 12.011 amu[2][3]
 - Hydrogen (H): 1.008 amu[4][5][6][7]
 - Bromine (Br): 79.904 amu[8][9][10][11]
 - Nitrogen (N): 14.007 amu[12][13][14][15][16]
- **Calculation:** The number of atoms of each element was multiplied by its respective atomic weight. The sum of these products yields the final molecular weight.
 - $(7 \times 12.011) + (10 \times 1.008) + (1 \times 79.904) + (3 \times 14.007) = 216.082 \text{ g/mol}$

The logical workflow for this calculation is visualized in Section 4.0.

Visualization of Calculation Workflow

The following diagram illustrates the sequential process for determining the molecular weight of the compound from its chemical formula.



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- To cite this document: BenchChem. [Technical Data Sheet: N'-(5-bromopyridin-2-yl)ethane-1,2-diamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b169667#n-5-bromopyridin-2-yl-ethane-1-2-diamine-molecular-weight>]

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